

The Role of OX04529 in the Inflammatory Response: A Technical Guide

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Compound of Interest

Compound Name: OX04529
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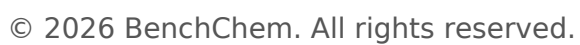
Introduction

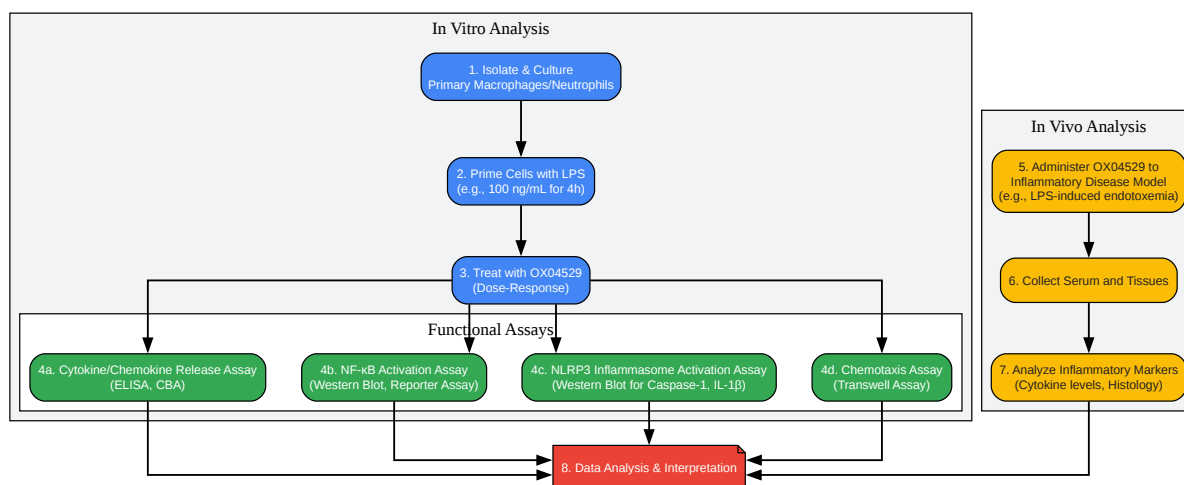
OX04529 is a potent, selective, and orally active agonist for the G-protein coupled receptor 84 (GPR84).^[1] Emerging evidence has positioned GPR84 as a significant regulator of the inflammatory response, primarily through its expression on key immune cells such as macrophages, neutrophils, and monocytes. Activation of GPR84 has been demonstrated to amplify inflammatory signaling, suggesting that targeted modulation of this receptor with agonists like **OX04529** could have profound implications for various inflammatory conditions. This technical guide provides an in-depth overview of the core mechanisms by which **OX04529**, through its agonistic action on GPR84, participates in the inflammatory cascade. We will delve into the underlying signaling pathways, present quantitative data from relevant studies, detail experimental protocols for assessing its activity, and provide visual representations of these complex processes.

Core Mechanism of Action: GPR84-Mediated Inflammatory Signaling

OX04529 exerts its biological effects by binding to and activating GPR84, a Gai-coupled receptor. This activation initiates a cascade of intracellular events that potentiate pro-inflammatory responses. The primary mechanisms involve the activation of the NF- κ B, Akt, and ERK signaling pathways, as well as the enhancement of NLRP3 inflammasome activation.^[2]^[3]

GPR84-Mediated Signaling Pathways





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- [3. research.birmingham.ac.uk \[research.birmingham.ac.uk\]](https://research.birmingham.ac.uk)
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